

In-Depth Technical Guide to 4-(bromomethyl)-N,N-dimethylaniline

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Compound of Interest

Compound Name: 4-(bromomethyl)-N,N-dimethylaniline

Cat. No.: B3183681

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **4-(bromomethyl)-N,N-dimethylaniline**, a versatile reagent in organic synthesis.

Core Chemical Properties

4-(Bromomethyl)-N,N-dimethylaniline is a substituted toluene derivative with a dimethylamino group and a bromomethyl group at the para positions of the benzene ring. Its reactivity is primarily dictated by the benzylic bromide, which is a key functional group for various chemical transformations.

Table 1: Physical and Chemical Properties of **4-(bromomethyl)-N,N-dimethylaniline**

| Property | Value |
|-------------------|--|
| IUPAC Name | 4-(bromomethyl)-N,N-dimethylaniline |
| CAS Number | 102236-12-4[1][2][3][4] |
| Molecular Formula | C ₉ H ₁₂ BrN[3][5] |
| Molecular Weight | 214.10 g/mol [3][5] |
| Appearance | Not explicitly stated in available data |
| Melting Point | Not explicitly stated in available data |
| Boiling Point | Not explicitly stated in available data |
| Solubility | Not explicitly stated in available data |

Synthesis

The synthesis of **4-(bromomethyl)-N,N-dimethylaniline** typically involves the bromination of the benzylic methyl group of 4-methyl-N,N-dimethylaniline. A common method for such transformations is free-radical bromination using N-bromosuccinimide (NBS) in the presence of a radical initiator, such as benzoyl peroxide or AIBN, under irradiation with UV light.[6]

Experimental Protocol: Synthesis via Benzylic Bromination

Objective: To synthesize **4-(bromomethyl)-N,N-dimethylaniline** from 4-methyl-N,N-dimethylaniline.

Materials:

- 4-methyl-N,N-dimethylaniline
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (radical initiator)
- Carbon tetrachloride (CCl₄) or other suitable solvent

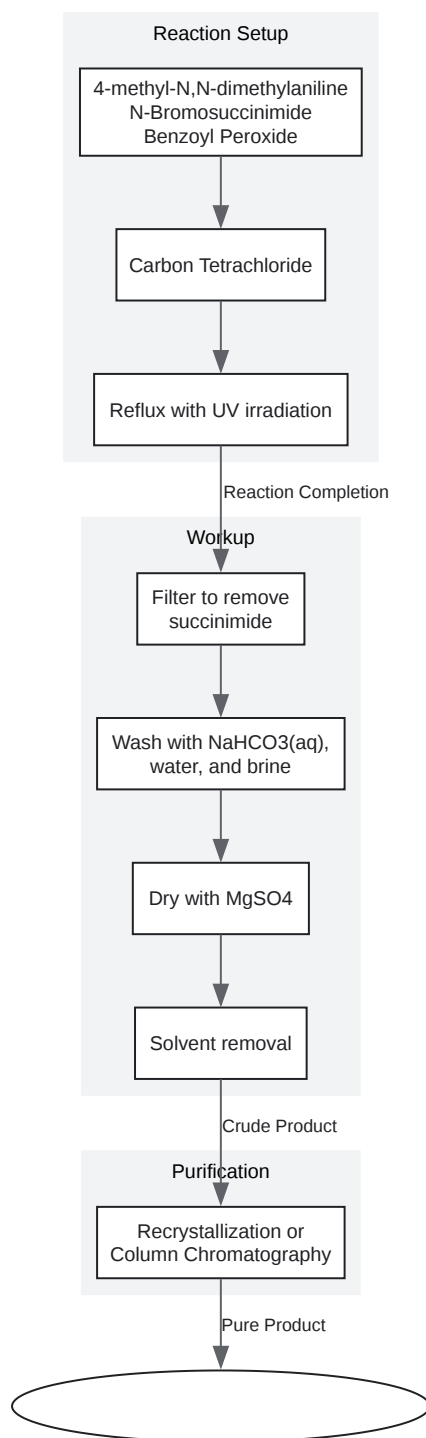
- Sodium bicarbonate solution (aqueous, saturated)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Reflux condenser and heating mantle
- Separatory funnel
- Filtration apparatus

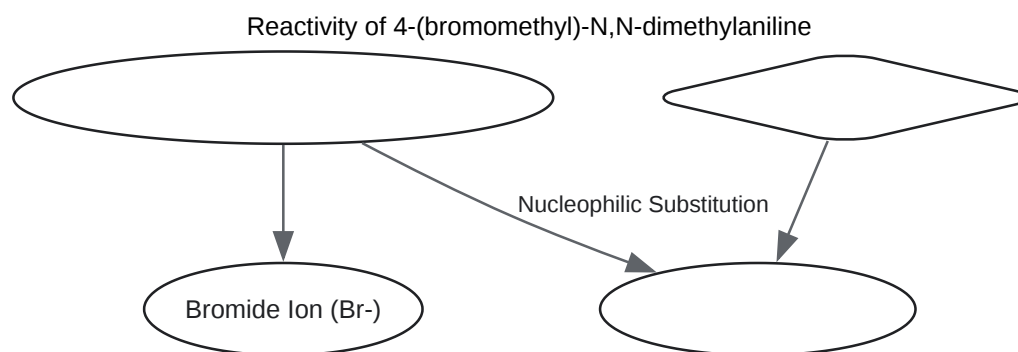
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-methyl-N,N-dimethylaniline in carbon tetrachloride.
- Add N-bromosuccinimide and a catalytic amount of benzoyl peroxide to the solution.
- Heat the mixture to reflux and irradiate with a UV lamp to initiate the radical chain reaction.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the starting material is consumed, cool the reaction mixture to room temperature.
- Filter the mixture to remove succinimide.
- Wash the filtrate with a saturated aqueous solution of sodium bicarbonate to neutralize any acidic byproducts.
- Separate the organic layer and wash it with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude product by recrystallization or column chromatography.

Diagram 1: Synthesis Workflow

Synthesis of 4-(bromomethyl)-N,N-dimethylaniline





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